

Technical Whitepaper: 3-(Chloromethyl)-4-nitro-1H-pyrazole

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Compound of Interest

Compound Name: 3-(chloromethyl)-4-nitro-1H-pyrazole

Cat. No.: B13597566

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Scaffold Identification, Synthetic Pathways, and Application in Drug Discovery

Chemical Identification & CAS Registry Strategy

The compound **3-(chloromethyl)-4-nitro-1H-pyrazole** is a functionalized heterocyclic building block. Due to 1H-pyrazole tautomerism and the potential for instability in its free-base form (self-alkylation), it is frequently encountered in literature as a transient intermediate or as an -protected derivative.

Core Identifiers

Property	Detail
IUPAC Name	3-(Chloromethyl)-4-nitro-1H-pyrazole
Molecular Formula	C
	H
	ClN
	O
Molecular Weight	161.55 g/mol
CAS Registry Number	Not widely indexed as free base.Primary Precursor (3-methyl-4-nitropyrazole):5334-39-4Alcohol Precursor (3-hydroxymethyl-4-nitropyrazole):Derivative dependent
Structural Isomerism	Subject to annular tautomerism (3- vs 5-position). In the absence of -substitution, the 3-chloromethyl and 5-chloromethyl forms are chemically equivalent in solution.

Search & Verification Note

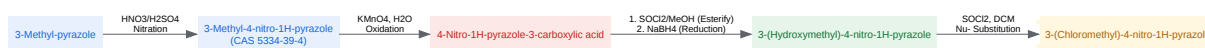
Researchers searching for this specific CAS often encounter ambiguity. Commercial databases typically list the stable precursor 3-methyl-4-nitro-1H-pyrazole (CAS 5334-39-4) or

-alkylated derivatives (e.g., 1-methyl-3-chloromethyl-4-nitropyrazole). For procurement, it is standard practice to source the 3-hydroxymethyl or 3-methyl precursor and perform the chlorination in-house.

Synthetic Pathways and Protocols

The synthesis of **3-(chloromethyl)-4-nitro-1H-pyrazole** requires a strategic approach to install the chloromethyl group on the electron-deficient nitro-pyrazole core. Direct radical halogenation of the methyl group can be sluggish due to the deactivating nitro group. The most robust route involves the oxidation-reduction-chlorination sequence.

Mechanistic Workflow (DOT Visualization)



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Figure 1: Step-wise synthetic pathway from commercially available starting materials.

Detailed Experimental Protocol

Step 1: Nitration of 3-Methylpyrazole

- Reagents: 3-Methylpyrazole, Fuming Nitric Acid (), Sulfuric Acid ().
- Procedure: Dissolve 3-methylpyrazole in concentrated at 0°C. Add fuming dropwise, maintaining temperature <10°C. Heat to 60°C for 2 hours. Pour onto ice.
- Outcome: Precipitation of 3-methyl-4-nitro-1H-pyrazole (Solid).
- Causality: The pyrazole ring is electron-rich, but the acidic conditions protonate the nitrogen, directing nitration to the 4-position (standard electrophilic aromatic substitution).

Step 2: Oxidation to Carboxylic Acid

- Reagents: , Water, Pyridine (optional).
- Procedure: Reflux the nitrated intermediate with aqueous (3-4 equivalents) for 6–12 hours. Filter . Acidify filtrate to pH 2.

- Outcome: 4-nitro-1H-pyrazole-3-carboxylic acid.
- Note: The nitro group withstands oxidation, while the benzylic-like methyl group is converted to the acid.

Step 3: Reduction to Alcohol

- Reagents: Methanol,
(cat.),
.
- Procedure: First, convert the acid to the methyl ester (Reflux in MeOH/H⁺). Then, treat the ester with

in MeOH/THF at 0°C.
- Outcome: 3-(hydroxymethyl)-4-nitro-1H-pyrazole.
- Validation: Monitor disappearance of ester carbonyl stretch (~1730 cm⁻¹) via IR.

Step 4: Chlorination (The Critical Step)

- Reagents: Thionyl Chloride (

), Dichloromethane (DCM), catalytic DMF.
- Procedure: Suspend the alcohol in anhydrous DCM. Add

(1.5 eq) dropwise at 0°C. Add 1 drop of DMF. Allow to warm to RT and stir for 2 hours. Evaporate volatiles strictly under vacuum.
- Outcome: **3-(chloromethyl)-4-nitro-1H-pyrazole** hydrochloride.
- Safety: This step generates

and

gas.^[1] Use a scrubber. The product is a potent alkylating agent.

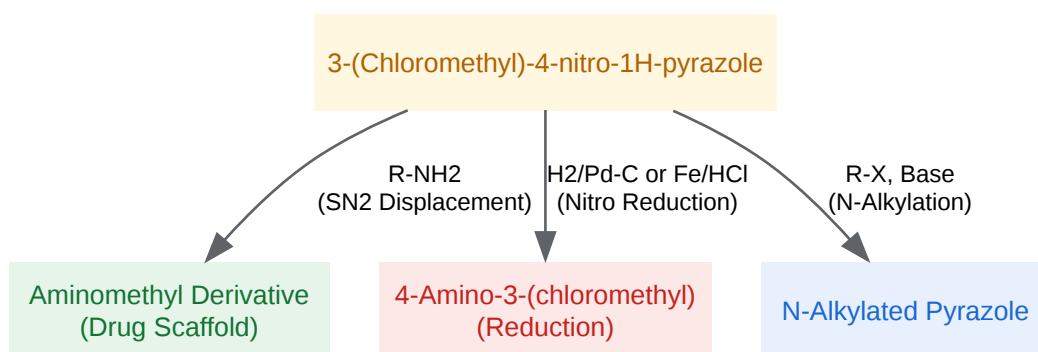
Chemical Properties & Reactivity Profile[2][3]

The target compound features three distinct reactive centers, making it a versatile scaffold but also requiring careful handling.

Reactivity Logic

- Chloromethyl Group (C-3): Highly electrophilic. Susceptible to attack by amines, thiols, and alkoxides. The adjacent nitro group enhances electrophilicity by withdrawing electron density.[2]
- Nitro Group (C-4): Electron-withdrawing. Can be reduced to an amine (aniline-like) for further functionalization or used to direct nucleophilic aromatic substitution () if a leaving group were at C-5.
- Pyrazole Nitrogen (N-1): Acidic proton (). Can be alkylated or arylated.

Reactivity Diagram



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Figure 2: Divergent reactivity modes for library generation.

Safety & Handling (Critical)

Warning: This compound combines an energetic nitro group with an alkylating chloromethyl moiety.

Hazard Class	Risk Description	Mitigation Protocol
Energetic Material	Nitro-pyrazoles have high heats of formation and can be shock-sensitive.	Do not heat neat material above 80°C. Avoid metal spatulas. Store <4°C.
Alkylating Agent	The chloromethyl group is a potential mutagen/carcinogen (DNA alkylation).	Double-glove (Nitrile). Handle only in a fume hood. Quench waste with aqueous ammonia.
Lachrymator	Halogenated benzyl-like compounds are severe eye/respiratory irritants.	Full face shield or sash lowered.

Applications in Drug Discovery[2]

The **3-(chloromethyl)-4-nitro-1H-pyrazole** scaffold is a "privileged structure" in medicinal chemistry, serving as a precursor to:

- Kinase Inhibitors: The pyrazole core mimics the adenine ring of ATP. The chloromethyl group allows the attachment of solubilizing tails or specific binding elements.
- Energetic Materials: Used in the synthesis of melt-castable explosives due to the high density and nitrogen content of the nitro-pyrazole core.
- Agrochemicals: Precursor to pyrazole-carboxamide fungicides.

Self-Validating System for Researchers: To verify the identity of your synthesized material without a reference standard:

- ¹H NMR (DMSO-d₆): Look for the singlet of the group around 4.8–5.0 ppm. The pyrazole proton should appear as a singlet around 8.5–9.0 ppm (deshielded by nitro).

- Mass Spec: Observe the characteristic chlorine isotope pattern (M and M+2 in 3:1 ratio).

References

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Sources

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